

Personal protective equipment for handling ANQ-11125

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Compound of Interest

Compound Name: ANQ-11125

Cat. No.: B561593

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Essential Safety and Handling Guide for ANQ-11125

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **ANQ-11125**. Adherence to these procedures is essential for ensuring laboratory safety and minimizing exposure risk.

Compound Overview: **ANQ-11125** is identified as a selective motilin receptor antagonist.^[1] The Safety Data Sheet (SDS) classifies **ANQ-11125** as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[2]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **ANQ-11125** to prevent skin contact, eye contact, and inhalation.^[2]

PPE Category	Item	Specifications
Eye Protection	Safety goggles with side-shields	Must be worn at all times in the laboratory to protect from splashes. [2] [3] [4]
Hand Protection	Protective gloves	Two pairs of chemotherapy-rated gloves are recommended, particularly when handling stock solutions. [3] [5]
Body Protection	Impervious laboratory coat or gown	Should be resistant to chemical permeation. [2] [3]
Respiratory Protection	Suitable respirator (e.g., N95)	Recommended when handling the compound as a powder outside of a certified chemical fume hood or biological safety cabinet to prevent inhalation of aerosols. [3] [6] [7]

Note: All disposable PPE should not be reused. Reusable PPE must be properly decontaminated after each use.[\[3\]](#)[\[5\]](#)

Operational Plan: Step-by-Step Handling Protocol

1. Preparation:

- Engineering Controls: All work with **ANQ-11125**, especially handling the powder and preparing solutions, should be conducted in a certified chemical fume hood or a Class II Biosafety Cabinet.[\[2\]](#)[\[3\]](#) Ensure adequate ventilation and that a safety shower and eyewash station are readily accessible.[\[2\]](#)[\[4\]](#)
- Workspace Setup: Cover the work surface with absorbent, plastic-backed paper to contain any potential spills.[\[3\]](#)

2. Handling:

- Donning PPE: Before handling the compound, put on all required PPE as specified in the table above.
- Weighing: Use a dedicated, calibrated analytical balance inside the containment unit. Handle the container carefully to avoid generating dust.[3]
- Preparing Solutions: Add solvent to the solid slowly to prevent splashing. Ensure all solutions are clearly labeled with the compound name, concentration, preparation date, and initials.[3]

3. Post-Handling:

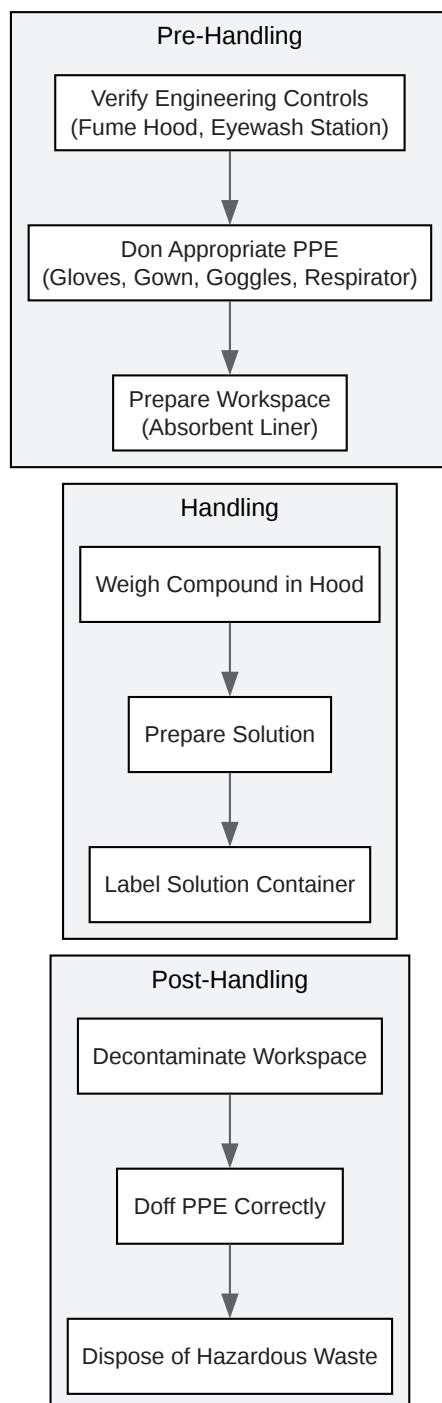
- Decontamination: Wipe down all surfaces that have come into contact with **ANQ-11125** with an appropriate deactivating agent.
- Doffing PPE: Remove PPE in a manner that avoids contaminating yourself. Dispose of single-use PPE immediately in designated hazardous waste containers.

Disposal Plan

- Waste Disposal: Dispose of all waste contaminated with **ANQ-11125**, including unused compound, solutions, and contaminated lab supplies, as hazardous waste.[2] Follow all local, state, and federal regulations for chemical waste disposal.
- Spill Response: In case of a spill, evacuate the area and prevent others from entering. Wear appropriate PPE and contain the spill using absorbent materials. Collect the spilled material and place it in a sealed container for disposal as hazardous waste.[2]

Experimental Workflow for Safe Handling of **ANQ-11125**

Workflow for Safe Handling of ANQ-11125

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **ANQ-11125**.

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